Solubility Architecture of C.I. 42765 (Alkali Blue): A Technical Guide

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Compound of Interest

Compound Name:	*Alkali Blue 6B (C.I. 42765)*
Cat. No.:	*B13830387*

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Executive Summary & Chemical Identity

C.I. 42765, distinct from its highly water-soluble analog Acid Blue 93 (Methyl Blue), is a triphenylmethane dye primarily known as Alkali Blue (CAS: 1324-76-1).[1] Its solubility profile is defined by a specific amphiphilic balance: it possesses sufficient polarity to dissolve in lower alcohols (ethanol, methanol) but lacks the high degree of sulfonation required for high solubility in neutral cold water.[1]

This guide delineates the solubility boundaries of C.I. 42765, providing researchers with the data necessary to optimize solvent systems for histology, pH indication, and dye-sensitized applications.[1]

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Parameter	Data
Common Name	Alkali Blue, Alkali Blue 6B
C.I.[1][2][3] Number	42765
CAS Number	1324-76-1
Chemical Class	Triphenylmethane (Monosulfonated)
Primary Solvent	Ethanol (Alcoholic solution)
Application	pH Indicator (Blue Red/Violet), Histology

Molecular Architecture & Solubility Mechanism

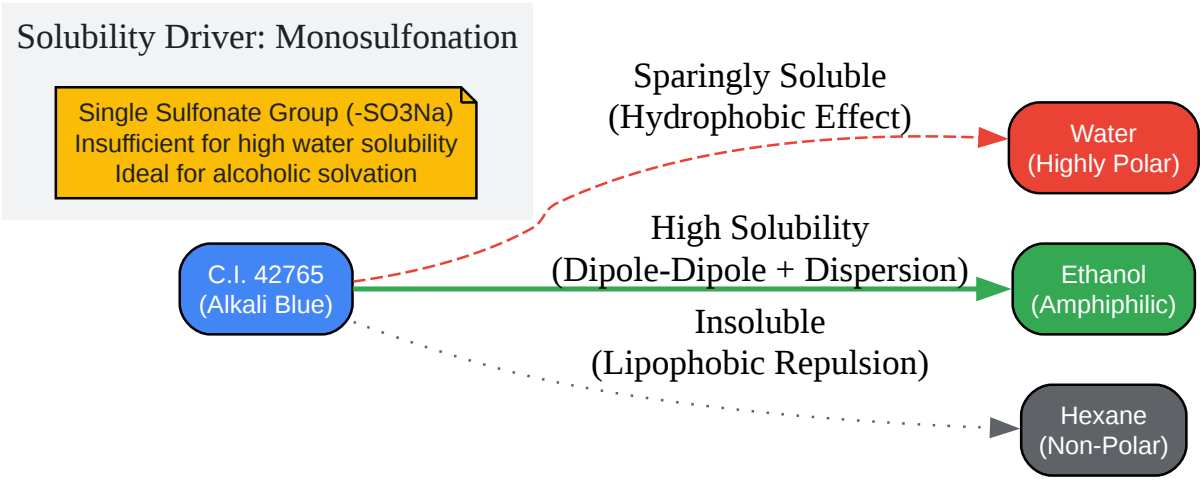
The solubility behavior of C.I. 42765 is governed by its degree of sulfonation.[1] Unlike Acid Blue 93 (which carries three sulfonate groups, making it highly water-soluble), Alkali Blue typically contains only one sulfonic acid group.[1]

- In Polar Protic Solvents (Water): The single sulfonate group provides limited hydrophilicity.[1] In neutral water, the hydrophobic bulk of the triphenylmethane skeleton dominates, resulting in sparing solubility.[1] Solubility increases significantly in hot water or alkaline conditions where the salt form is fully ionized.[1]
- In Polar Organic Solvents (Ethanol/Methanol): The aromatic rings interact favorably with the ethyl/methyl groups of the solvent, while the hydroxyl group of the solvent accommodates the ionic sulfonate moiety.[1] This makes ethanol the solvent of choice.[1]
- In Non-Polar Solvents (Hexane/Toluene): The ionic nature of the sulfonate group creates a high energy barrier for solvation in non-polar hydrocarbons, rendering the dye insoluble.[1]

Visualization: Solvation Dynamics

The following diagram illustrates the preferential solvation of C.I. 42765 in ethanol compared to water and hexane.

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Caption: Solvation preference of C.I. 42765 showing optimal compatibility with ethanol due to amphiphilic interactions.[1]

Quantitative Solubility Profile

The following data synthesizes experimental observations and standard safety data for C.I. 42765.

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Solvent Class	Specific Solvent	Solubility Status	Approx. Limit (25°C)	Observation
Polar Protic	Ethanol (95-100%)	Soluble	> 10 g/L	Deep blue solution; Standard preparation.[1]
Polar Protic	Water (Neutral)	Sparingly Soluble	< 1 g/L	Poor solubility; may form suspension.[1]
Polar Protic	Water (Hot, >80°C)	Soluble	~10-20 g/L	Solubility increases with heat.[1]
Polar Aprotic	DMSO	Soluble	~5-10 g/L	Good solubility; useful for stock solutions.[1]
Polar Aprotic	Acetone	Moderately Soluble	Variable	Less stable than ethanol.[1]
Non-Polar	Hexane / Toluene	Insoluble	Negligible	Dye remains as solid precipitate.[1]
Non-Polar	Chloroform	Poorly Soluble	< 0.1 g/L	Minimal interaction.[1]

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Critical Note: Do not confuse C.I. 42765 (Alkali Blue) with C.I. 42780 (Methyl Blue). Methyl Blue is highly water-soluble (>70 g/L).[1] If your application requires an aqueous solution, ensure you are not using Alkali Blue, or use the "Hot Water" protocol below.

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Experimental Protocols

Protocol A: Preparation of Standard Indicator Solution (Ethanolic)

This is the standard method for preparing C.I. 42765 for use as a pH indicator or biological stain.[1]

Reagents:

- C.I. 42765 (Alkali Blue 6B) powder.[1][2][3][4][5]
- Ethanol (95% or Absolute).[1]

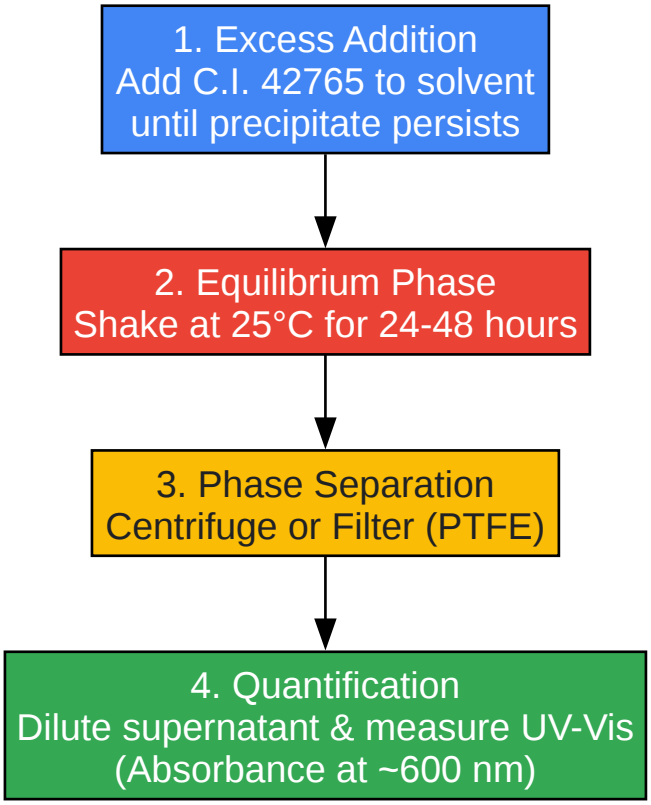
Workflow:

- Weighing: Accurately weigh 0.1 g of C.I. 42765.
- Solvation: Transfer to a volumetric flask containing 100 mL of Ethanol.
- Agitation: Sonicate for 5 minutes or stir magnetically for 15 minutes at room temperature.
- Filtration (Optional): If minor undissolved particulates remain (common with technical grades), filter through a 0.45 µm PTFE syringe filter.
- Storage: Store in an amber glass bottle to prevent photodegradation.

Protocol B: Saturation Shake-Flask Method (Solubility Determination)

Use this protocol to determine the precise solubility limit in a novel solvent system (e.g., a specific drug delivery vehicle).[1]

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Caption: Step-by-step workflow for determining quantitative solubility limits.

Steps:

- Add excess C.I. 42765 solid to 10 mL of the target solvent in a glass vial.[1]
- Place in a shaking incubator at 25°C for 24 hours.
- Centrifuge at 10,000 rpm for 10 minutes to pellet undissolved solid.
- Remove supernatant and dilute serially with ethanol.
- Measure absorbance at 600 nm (typical ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

) and calculate concentration using a standard curve.

Application Context & Troubleshooting

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Histological & Biological Relevance

In drug development and histology, C.I. 42765 is often used to stain proteins or as a tracer.[1] Its solubility profile dictates its biodistribution in in vitro assays:

- Cell Permeability: Due to its lipophilicity (relative to Acid Blue 93), Alkali Blue may show different membrane association properties.[1]
- Vehicle Selection: Avoid aqueous buffers (PBS) for stock solutions.[1] Prepare stocks in DMSO or Ethanol, then dilute into the assay medium (keeping final solvent concentration < 1% to avoid cytotoxicity).

Troubleshooting Common Issues

- Precipitation in Aqueous Media: If the dye precipitates upon dilution into water/buffer, add a surfactant (e.g., Tween-20 at 0.1%) or increase the pH (Alkali Blue is more soluble as a salt in alkaline pH).[1]
- Color Fading: In highly alkaline solutions (pH > 13), the dye may undergo a structural shift (carbinol base formation), leading to color loss.[1]

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